

Personal protective equipment for handling Cyanidin 3-sophoroside (hydrochloride)

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Compound of Interest

Compound Name: *Cyanidin 3-sophoroside
(hydrochloride)*

Cat. No.: *B15094139*

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Essential Safety and Handling Guide for Cyanidin 3-sophoroside (hydrochloride)

This guide provides crucial safety and logistical information for laboratory professionals handling **Cyanidin 3-sophoroside (hydrochloride)**. Adherence to these procedures is vital for ensuring personal safety and proper management of the chemical.

Hazard Identification and Personal Protective Equipment (PPE)

Cyanidin 3-sophoroside (hydrochloride) is generally not classified as a hazardous substance^[1]. However, as a good laboratory practice, exposure should be minimized. The primary risks are associated with the inhalation of dust and direct contact with skin and eyes^[1].

Recommended Personal Protective Equipment (PPE):

PPE Item	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from dust particles.
Hand Protection	Nitrile gloves	Prevents skin contact. Gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it ^[1] .
Body Protection	Laboratory coat	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a NIOSH (US) or CEN (EU) approved respirator is recommended ^[1] .	Minimizes inhalation of fine particles.

Step-by-Step Handling Protocol

Preparation:

- Read and understand the Safety Data Sheet (SDS) for **Cyanidin 3-sophoroside (hydrochloride)** before starting any work.
- Ensure a clean and organized workspace.
- Verify that an eyewash station and safety shower are accessible.
- Assemble all necessary equipment and reagents.

Handling:

- Work in a well-ventilated area, such as a fume hood, to avoid the accumulation of dust.
- Don the appropriate PPE as specified in the table above.

- To avoid creating dust, handle the solid compound gently. Do not crush or grind the material outside of a controlled environment.
- When weighing the compound, use a balance with a draft shield.
- If preparing a solution, add the solid to the solvent slowly to prevent splashing. This compound is soluble in DMSO and other organic solvents[2].
- After handling, wash hands thoroughly with soap and water, even if gloves were worn.

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate non-essential personnel from the immediate area.
- Wearing appropriate PPE, carefully sweep or scoop up the spilled solid material, avoiding dust generation.
- Place the spilled material into a labeled, sealed container for disposal.
- Clean the spill area with a damp cloth or paper towel. Dispose of cleaning materials in the same sealed container.
- For large spills, contact your institution's environmental health and safety department.

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.
- Skin Contact: Remove contaminated clothing. Wash skin thoroughly with soap and water.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

Storage and Disposal Plan

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place, away from light.
- The recommended storage temperature is -20°C.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Non-recyclable surplus and solutions should be sent to a licensed professional waste disposal service.
- Contaminated packaging should be disposed of in the same manner as the product itself.

Workflow for Handling Cyanidin 3-sophoroside (hydrochloride)

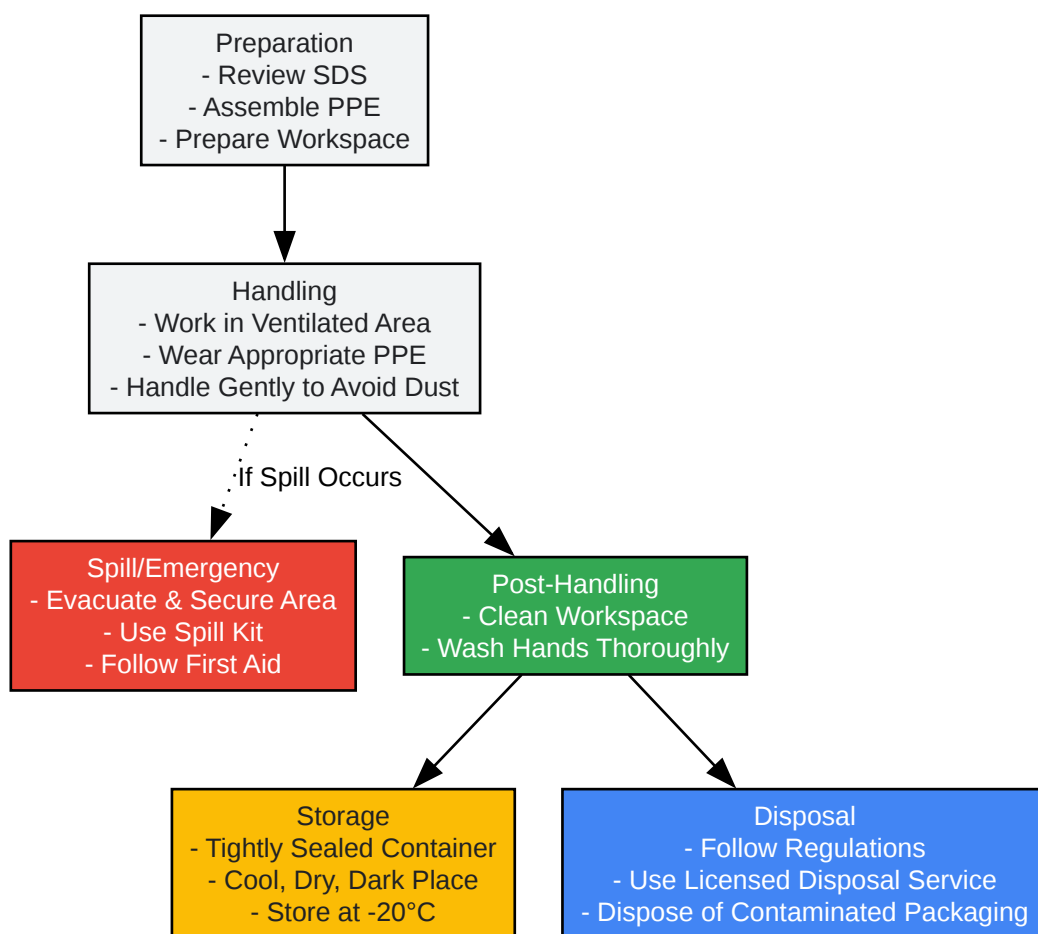


Figure 1: Safe Handling Workflow

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Caption: Figure 1: Safe Handling Workflow

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References

- 1. extrasynthese.com [extrasynthese.com]
- 2. Cyanidin 3-Sophoroside-5-Glucoside | CAS:16727-02-9 | High Purity | Manufacturer BioCrick [biocrick.com]

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